

Essential Safety and Operational Guidance for 1-(3-Fluorophenyl)ethanamine

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)ethanamine

Cat. No.: B130027

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, handling procedures, and disposal plans for **1-(3-Fluorophenyl)ethanamine**. The following information is designed to ensure the safe and effective use of this compound in a laboratory setting.

Physicochemical and Hazard Data

A summary of the key quantitative data for **1-(3-Fluorophenyl)ethanamine** is presented below. This information is essential for a comprehensive risk assessment prior to handling.

Property	Value	Source
Molecular Formula	C8H10FN	[1][2][3]
Molecular Weight	139.17 g/mol	[1][2]
CAS Number	74788-45-7	[1][2][3]
Physical State	Liquid	[2][4]
Density	1.059 g/ml	[2]
Boiling Point	63.5 - 67.3 °C (@ 4.7 mm Hg)	[2]
Flash Point	72 °C	[2]
GHS Hazard Class	Skin Corrosion/Irritation (Category 1A/2), Serious Eye Damage/Irritation (Category 1/2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System), Combustible Liquid (Category 4)	[1][2][5]

Note: Exposure limits such as OSHA PEL, NIOSH REL, and ACGIH TLV are not available in the searched resources.[5]

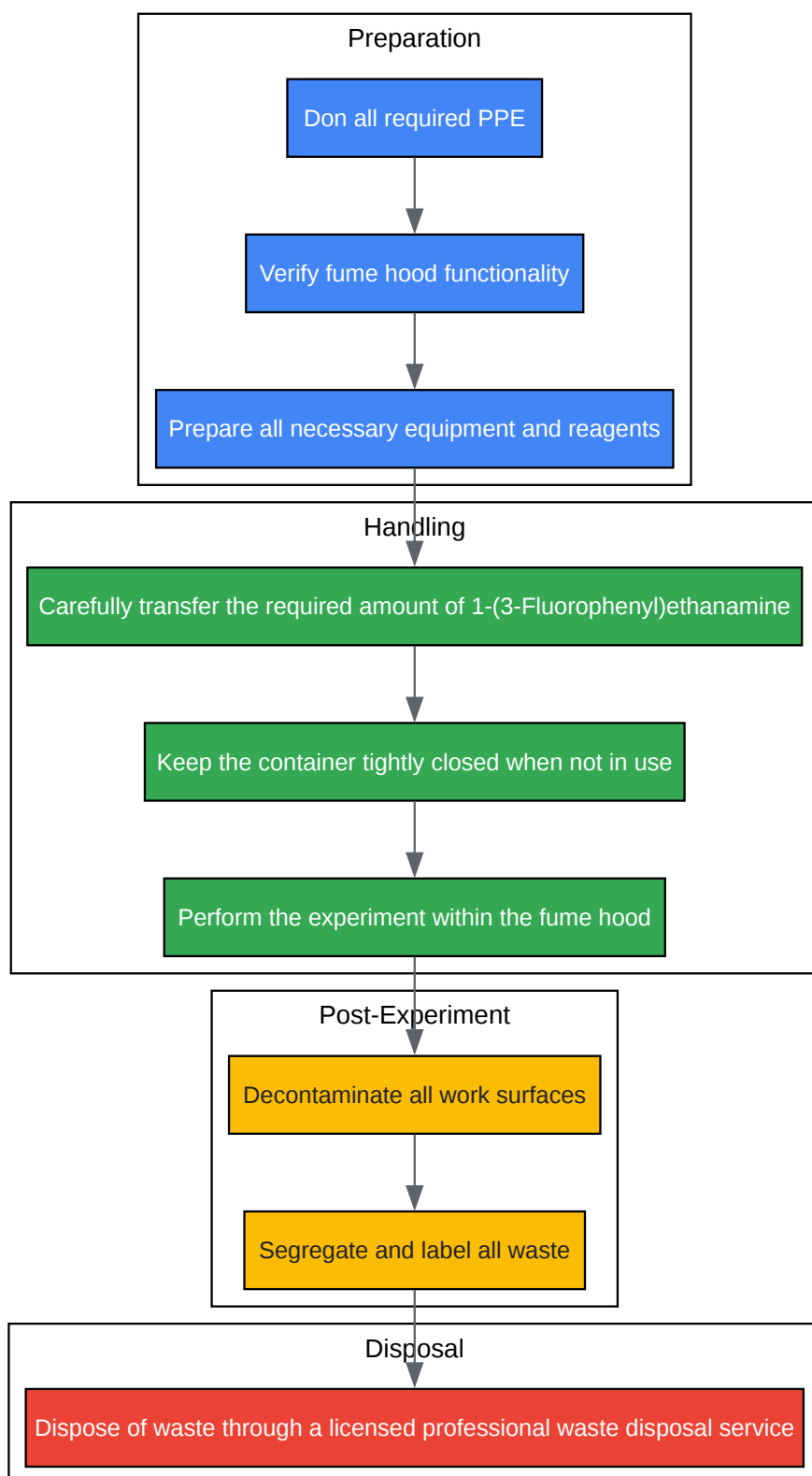
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **1-(3-Fluorophenyl)ethanamine** to prevent skin, eye, and respiratory exposure.[6]

Protection Type	Recommended Equipment	Justification & Best Practices
Hand Protection	Primary: Viton™ or Butyl rubber gloves. Alternative: Thick-gauge nitrile gloves for short-duration tasks.[7]	Provides robust protection against skin corrosion and irritation.[1][2] Always inspect gloves for any signs of degradation, rips, or punctures before and after each use.[7]
Eye and Face Protection	Chemical splash goggles are required at all times. A face shield must be worn over the goggles when there is a risk of splashing.[2][7]	Protects against severe eye damage.[1][2]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with organic vapor cartridges is required.[2][7]	Mitigates the risk of respiratory irritation.[2][5]
Protective Clothing	A flame-resistant lab coat should be worn and fully buttoned. A chemically resistant apron is recommended for tasks with a higher risk of splashes.[7]	Protects the body from skin contact.[2]
Footwear	Sturdy, closed-toe shoes are mandatory.[7]	Prevents exposure from accidental spills.

Operational Plan for Safe Handling

A systematic workflow is critical to minimize exposure risk during the handling of **1-(3-Fluorophenyl)ethanamine**.



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Caption: Workflow for the safe handling of **1-(3-Fluorophenyl)ethanamine**.

Step-by-Step Handling Protocol:

- Preparation:
 - Don all required Personal Protective Equipment (PPE) as outlined in the table above.[\[7\]](#)
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.[\[2\]](#)
[\[7\]](#)
 - Gather and prepare all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.
- Handling:
 - Use only the required amount of **1-(3-Fluorophenyl)ethanamine** for the experiment.
 - When not in use, ensure the container is tightly closed to prevent the release of vapors.[\[2\]](#)
[\[5\]](#)
 - Conduct all experimental procedures within the certified chemical fume hood.[\[2\]](#)[\[7\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Post-Experiment Cleanup:
 - Thoroughly decontaminate all work surfaces and equipment after use.
 - Wash hands thoroughly after handling the chemical.[\[5\]](#)
 - Contaminated clothing should be removed immediately and washed before reuse.[\[2\]](#)

Disposal Plan

Proper disposal of **1-(3-Fluorophenyl)ethanamine** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

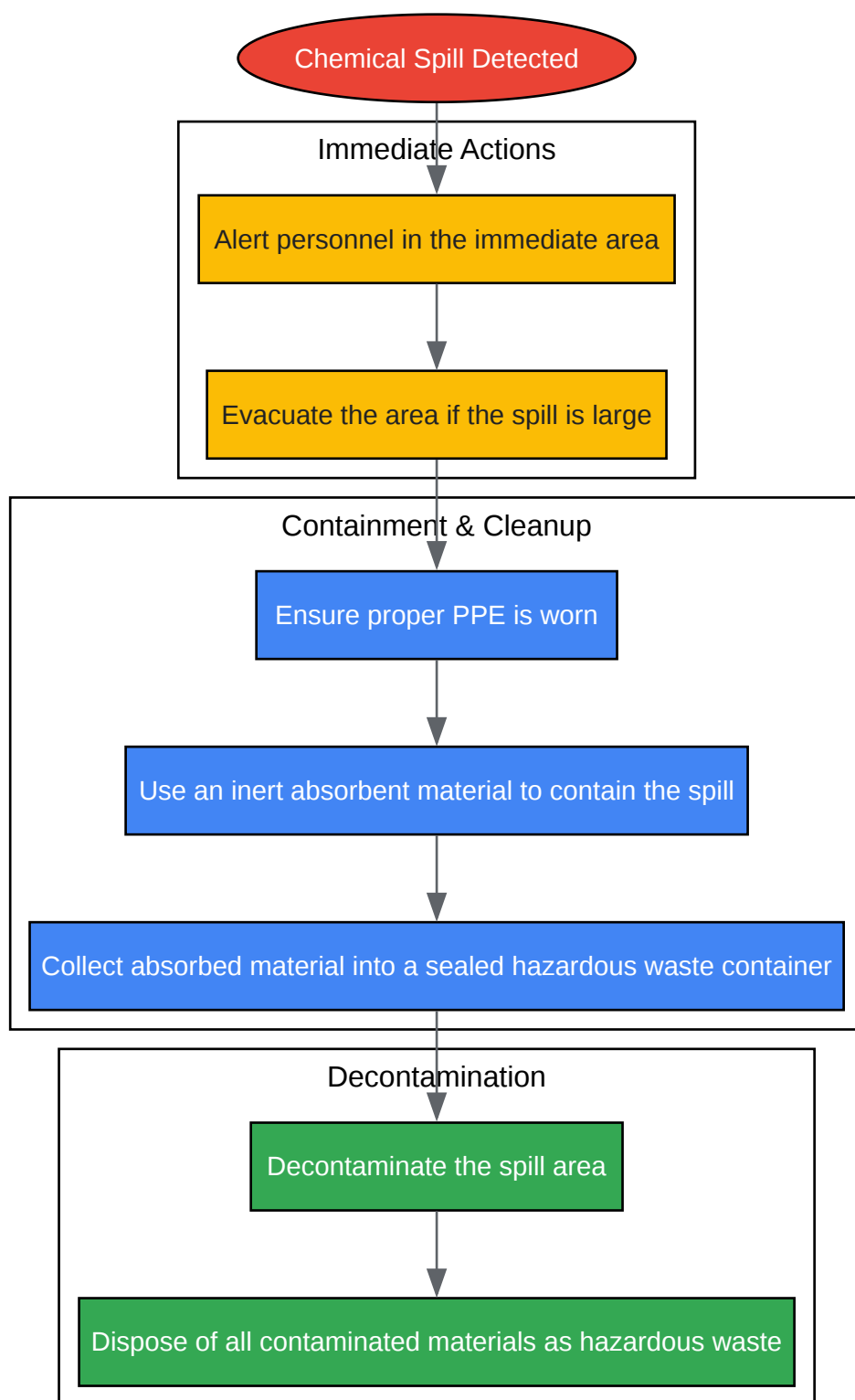
- Waste Segregation: All waste contaminated with **1-(3-Fluorophenyl)ethanamine**, including unused product, reaction byproducts, and contaminated lab supplies (e.g., gloves, pipette

tips), must be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Professional Disposal: Disposal of this chemical waste must be conducted through a licensed professional waste disposal service.^{[5][8]} Do not dispose of this material down the drain or in regular trash.^[5]
- Container Management: Empty containers should be handled with care as they may contain residual vapors.^[2]

Emergency Procedures: Chemical Spill Response

In the event of a spill, a swift and organized response is essential to mitigate the hazard.



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Caption: Logical workflow for responding to a chemical spill.

Spill Response Protocol:

- Immediate Actions:
 - Alert all personnel in the immediate vicinity of the spill.
 - If the spill is large or in a poorly ventilated area, evacuate the area immediately.
 - Ensure the area is well-ventilated.[9]
- Containment and Cleanup:
 - Before attempting to clean the spill, ensure you are wearing the appropriate PPE, including respiratory protection if necessary.[9]
 - Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.
 - Carefully collect the absorbed material and place it into a designated, sealed container for hazardous waste.[10]
- Decontamination and Disposal:
 - Decontaminate the spill area according to your institution's standard operating procedures.
 - Dispose of all contaminated materials, including absorbent and PPE, as hazardous waste through a licensed disposal service.[5]

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